

Technical Support Center: DL-AP4 Sodium Salt Solubility & Handling[1]

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Compound of Interest

Compound Name: *DL-2-Amino-4-phosphonobutyric acid sodium salt*

CAS No.: *1263093-79-3*

Cat. No.: *B1139091*

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Topic: Troubleshooting **DL-2-Amino-4-phosphonobutyric acid sodium salt** (DL-AP4 Na⁺)
Cas No: 1263093-79-3 (Sodium Salt) | 20263-07-4 (Free Acid) Classification: Group III mGluR Agonist[1]

Triage: The "Quick Fix"

For researchers currently staring at a cloudy solution.

CRITICAL CHECKLIST: Why is it not dissolving?

Diagnostic Question	If YES...	The Fix
Did you use DMSO?	STOP.	DL-AP4 Sodium Salt is insoluble in DMSO. You cannot rescue this solution easily. You must start over using Water.
Did you use Ethanol?	STOP.	Insoluble in ethanol. Start over using Water.
Is the concentration >50 mM?	High Risk.	The saturation limit is ~50–100 mM. At >50 mM, it requires extensive vortexing/warming. Dilute to 10–25 mM.
Is the solution cold?	Common.	Solubility drops drastically at 4°C. Warm the tube in your hands or a 37°C water bath for 2 minutes.
Check the Label:	Crucial.	Does it say "Sodium Salt" or just "DL-AP4"? If it is the Free Acid, it will never dissolve in water alone. It requires NaOH.

Deep Dive: The Physics of Solubility

Understanding the "Why" to prevent future failures.

The Solvent Trap: Water vs. DMSO

Researchers often default to DMSO for small molecules. However, DL-AP4 is a highly polar, charged amino acid derivative containing a phosphonate group.

- Mechanism: The ionic lattice of the sodium salt requires a high dielectric constant solvent (like water,) to dissociate the and the

ions.

- The Error: DMSO (

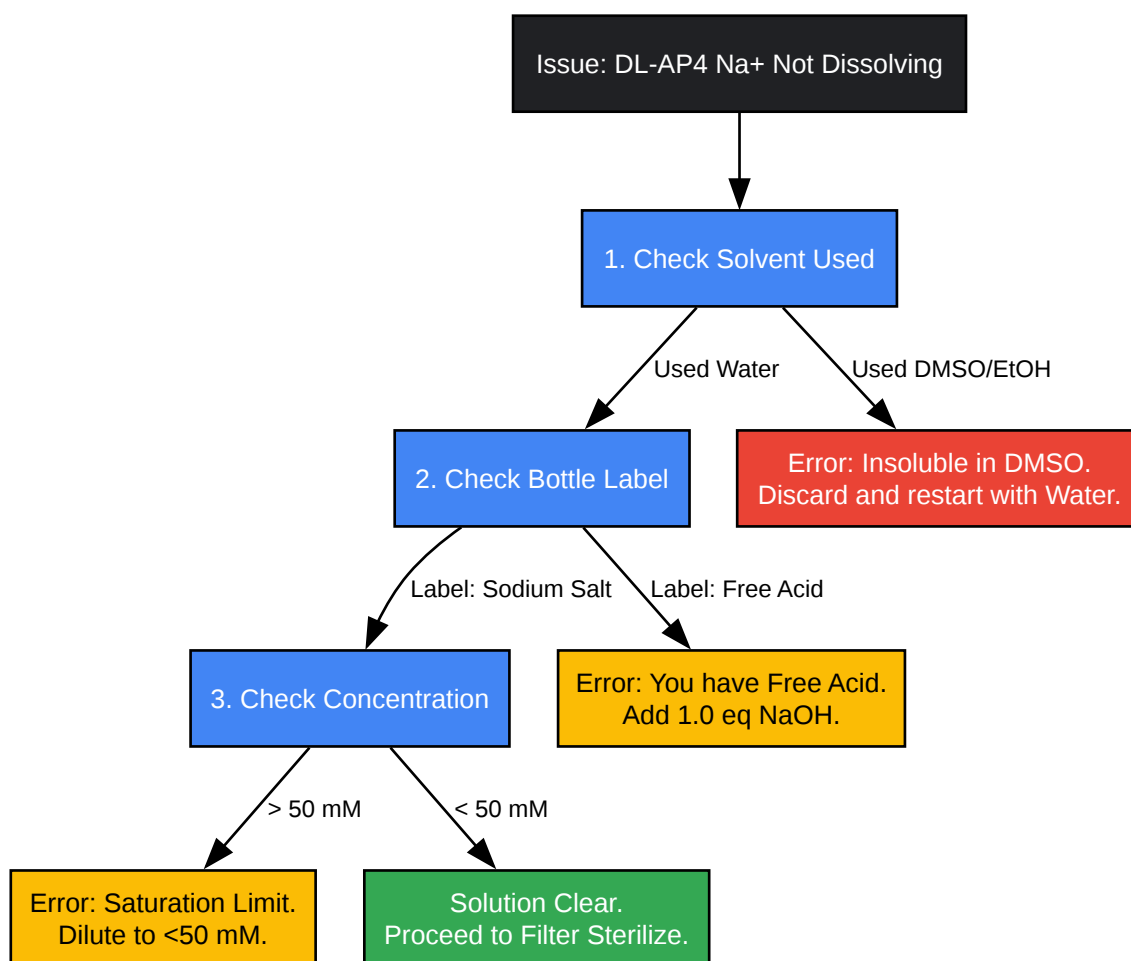
) cannot overcome the lattice energy of this specific salt, leading to a suspension that looks like "cloudy dust."

The Identity Crisis: Salt vs. Free Acid

This is the most frequent cause of technical tickets.

- DL-AP4 (Free Acid): (MW ~183.^[2]^[3]1) Zwitterionic but net neutral at pH 7. Requires addition of 1.0 eq NaOH to deprotonate the phosphonate group and solubilize.
- DL-AP4 (Sodium Salt): (MW ~205.^[4]^[5]1) Pre-formed salt. Designed to dissolve instantly in distilled water.

Troubleshooting Logic Flow



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Figure 1: Decision tree for troubleshooting solubility issues with DL-AP4.

Validated Protocols

Protocol A: Preparation of 50 mM Stock Solution (Sodium Salt)

Target: 50 mM Stock in Water (1 mL volume). Batch Specifics: Always check the Certificate of Analysis (CoA) for the specific Batch MW (often varies due to hydration).[3][6] Assumed MW = 205.1 g/mol .

- Weighing: Weigh 10.25 mg of DL-AP4 Sodium Salt.
- Solvent Addition: Add 1.0 mL of molecular biology grade water (Milli-Q).

- Note: Do not use PBS or ACSF yet. High ionic strength buffers can suppress initial dissolution.
- Mixing: Vortex vigorously for 30 seconds.
- Inspection:
 - Clear? Proceed to step 5.
 - Cloudy? Warm to 37°C for 2 minutes, then vortex again.
- Sterilization: Filter through a 0.22 µm PES syringe filter.
- Storage: Aliquot into 100 µL volumes. Store at -20°C. (Stable for 1 month).

Protocol B: The "Rescue" (Converting Free Acid to Salt)

Use this ONLY if you accidentally bought the Free Acid (MW 183.1) and are trying to dissolve it.

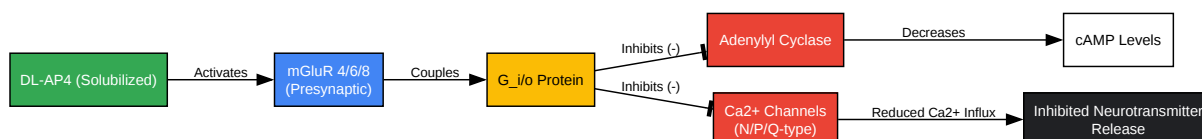
- Suspend the solid in water (it will not dissolve).
- Add 1.0 molar equivalent of 1M NaOH.
 - Calculation: For 18.3 mg (100 µmol) of Free Acid, add 100 µL of 1M NaOH.
- Vortex until clear.
- Dilute with water to desired final volume.
- Validation Step: Check pH. It should be ~7.0–7.4.

Biological Context: Why Solubility Matters

Understanding the downstream impact on your experiment.

DL-AP4 is a selective agonist for Group III mGluRs (mGluR4, mGluR6, mGluR8).[7] These are G_{i/o}-coupled receptors. If your compound is not fully dissolved (micro-precipitates), the effective concentration at the receptor will be unknown, leading to variable inhibition of cAMP and inconsistent synaptic depression data.

Signaling Pathway & Experimental Readout



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Figure 2: Mechanism of Action. DL-AP4 activates Group III mGluRs, inhibiting Adenylyl Cyclase and presynaptic Calcium channels, ultimately reducing neurotransmitter release.

Frequently Asked Questions (FAQs)

Q: Can I sonicate the solution if it won't dissolve? A: Yes, mild sonication (water bath, not probe) for 2–5 minutes is acceptable and often necessary for concentrations near 50 mM. However, excessive heat from sonication can degrade the compound.

Q: My stock solution precipitated after freezing at -20°C. Is it ruined? A: Likely not. The solubility decreases at low temperatures. Allow the aliquot to equilibrate to Room Temperature (RT) and vortex. If precipitate remains, warm to 37°C. If it still remains, the compound may have degraded or the concentration was too close to the limit.

Q: Can I use PBS instead of water for the stock solution? A: It is not recommended for the stock (high concentration). The sodium and potassium ions in PBS contribute to the "Common Ion Effect," which can lower the solubility limit of DL-AP4 Na⁺. Make the stock in pure water, then dilute into PBS/ACSF for the experiment.

Q: I need to use this for in vivo microinjection. What is the pH? A: The sodium salt in water usually yields a pH near neutral, but it is unbuffered. For in vivo use, you must verify the pH. If it is too acidic (common with phosphonates if the stoichiometry isn't perfect), adjust carefully with 0.1N NaOH to pH 7.2–7.4 before injection.

References

- Thomsen, C., et al. (1996). Roles of metabotropic glutamate receptor subtypes in modulation of synaptic transmission.[8] Retrieved from [Link] (General Mechanism Context)

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